

Linearity range flutoprazepam analytical method validation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Flutoprazepam

CAS No.: 25967-29-7

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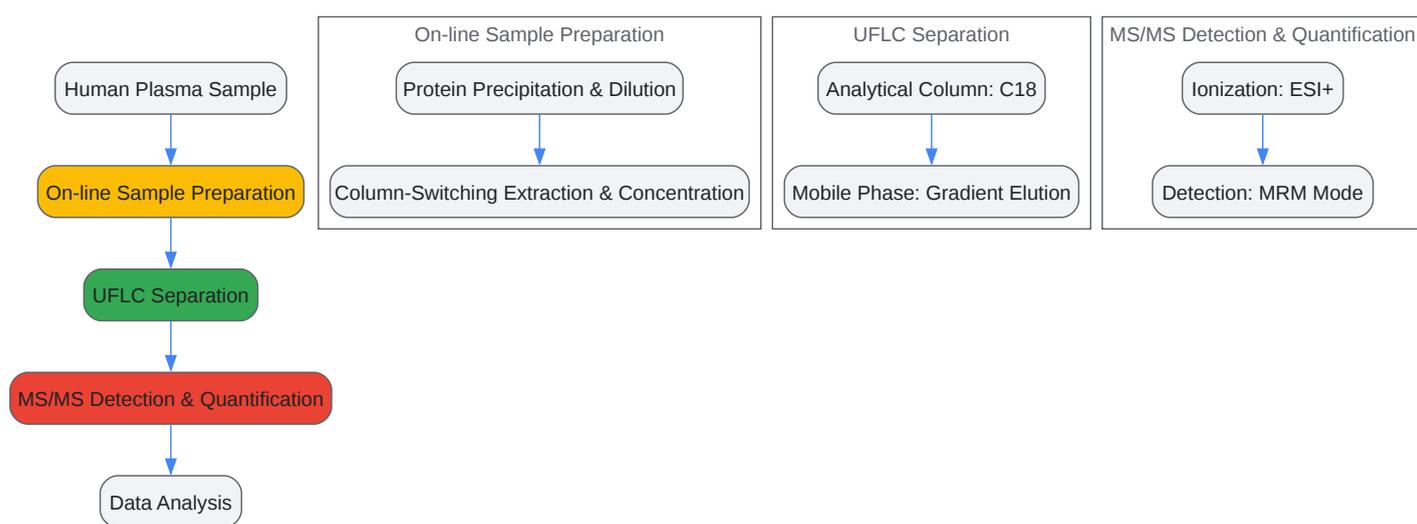
Analytical Method and Linearity Data for Flutoprazepam

The quantitative data for **flutoprazepam** comes from a study that developed an ultra-sensitive method for 31 benzodiazepines and tandospirone in human plasma [1].

Parameter	Reported Data
Analytical Technique	On-line column-switching UFLC-MS/MS (Ultra-Fast Liquid Chromatography-Tandem Mass Spectrometry) [1]
Biological Matrix	Human plasma [1]
Linearity Range	0.05 to 5 ng/mL (nanograms per milliliter) [1]
Lower Limit of Quantification (LLOQ)	0.05 ng/mL (50 pg/mL) [1]
Recovery	90% [1]
Intra- & Inter-day Precision (CV)	≤ 13.6% [1]

Detailed Experimental Protocol

The methodology from the identified study involves a highly automated sample preparation and analysis process [1].



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This workflow visualizes the automated method used in the identified study [1].

- **Sample Preparation:** The method uses an automated **on-line column-switching** system. Plasma samples were initially treated with perchloric acid for protein precipitation, diluted, and then directly injected. The system automatically purified and concentrated the analytes on a pretreatment column before transferring them to the analytical column, eliminating manual off-line extraction steps [1].
- **Chromatographic Separation:** Separation was achieved using a **C18 reverse-phase analytical column**. A gradient elution was employed, with mobile phases consisting of 10 mM ammonium formate (pH 3.5) and acetonitrile, ensuring good resolution of the 32 target compounds [1].

- **Detection and Quantification:** Detection was performed using **tandem mass spectrometry (MS/MS) with a positive electrospray ionization (ESI+) source**. The instrument operated in **Multiple Reaction Monitoring (MRM) mode**, where specific precursor-to-product ion transitions for **flutoprazepam** were monitored for highly selective and sensitive quantification [1].

Key Considerations for Your Research

- **Extreme Sensitivity:** The documented method is designed for ultra-trace level detection (picogram per milliliter range), which is typical for forensic or clinical toxicology [1]. Your required sensitivity might differ for quality control in pharmaceutical development.
- **Lack of Comparative Data:** The search results did not contain linearity data for **flutoprazepam** using more common techniques like HPLC-UV, which might be more applicable for routine analysis of dosage forms.
- **Suggested Path Forward:** To find suitable comparison methods, you may need to expand your search to include:
 - **General HPLC-UV methods for benzodiazepines** to establish a performance baseline for less sensitive techniques.
 - **Scientific databases** for unpublished or older method data on **flutoprazepam**.
 - **Chemical analog studies** that use structurally similar benzodiazepines (e.g., diazepam, prazepam) to infer potential method performance for **flutoprazepam**.

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References

1. Rapid and highly sensitive analysis of benzodiazepines ... [sciencedirect.com]

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